

Safety and Handling of 6-Chloropyridine-3-carbohydrazide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloropyridine-3-carbohydrazide

Cat. No.: B060376

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **6-Chloropyridine-3-carbohydrazide** (CAS No: 168893-66-1), a compound used in chemical research and drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing risk to personnel and the environment.

Hazard Identification and Classification

6-Chloropyridine-3-carbohydrazide is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is crucial to understand the associated hazards to implement appropriate safety measures.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[2]
- H411: Toxic to aquatic life with long lasting effects.[1]

Signal Word: Warning[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Property	Value	Reference
Molecular Formula	C6H6ClN3O	[3][4][5]
Molecular Weight	171.58 g/mol	[3][5][6]
Appearance	White powder	[7]
Melting Point	250 °C	[3][8]
Boiling Point	No data available	[3]
pKa	10.87 ± 0.10 (Predicted)	[7]
Solubility	Soluble in water	[9]

Toxicological Information

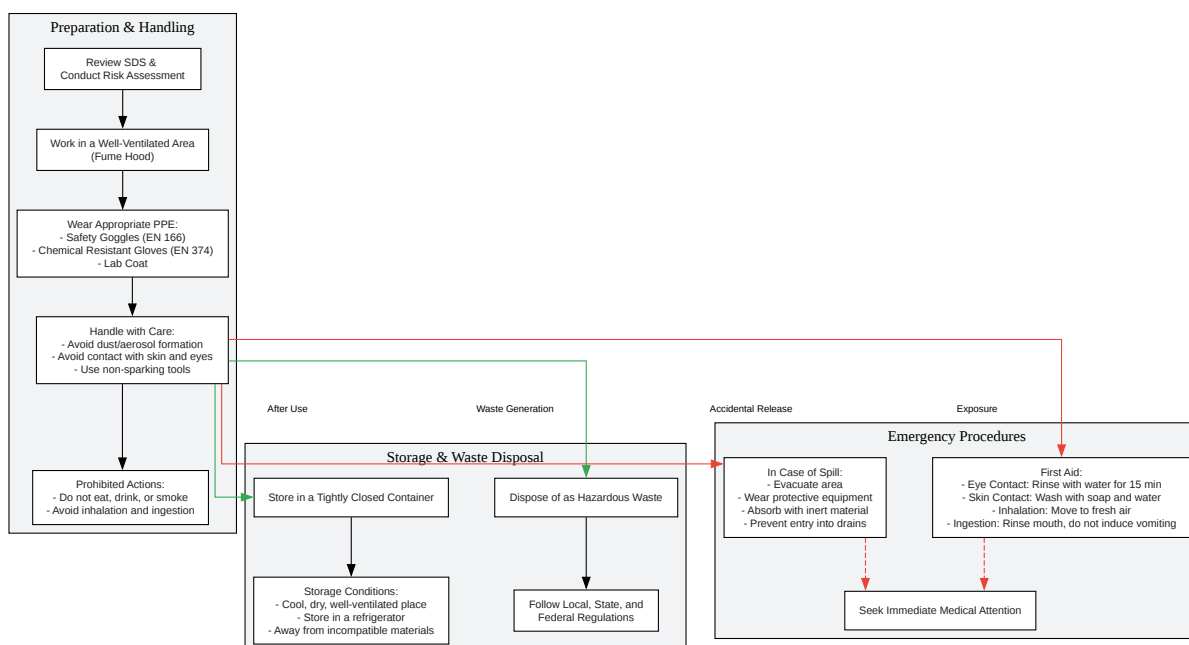
The toxicological data highlights the potential health effects following exposure.

Toxicity Endpoint	Result	Reference
Acute Oral Toxicity	Harmful if swallowed. The component/mixture is moderately toxic after single ingestion.	[1]
Acute Dermal Toxicity	No specific data available, but causes skin irritation.	[1]
Acute Inhalation Toxicity	May cause respiratory irritation.	[2]
Skin Corrosion/Irritation	Causes skin irritation.	[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[1]
Germ Cell Mutagenicity	No information available.	[1][9]
Carcinogenicity	No information available.	[1][9]
Reproductive Toxicity	No information available.	[9]
STOT-Single Exposure	May cause respiratory system irritation.	[9]
STOT-Repeated Exposure	No information available.	[9]

Experimental Protocols: Detailed experimental methodologies for the toxicological endpoints cited are not publicly available in the referenced safety data sheets. These studies are typically conducted under standardized guidelines (e.g., OECD) by the manufacturer or specialized laboratories.

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling is essential to minimize exposure. The following workflow outlines the key stages of safe handling.



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Caption: Workflow for the safe handling of **6-Chloropyridine-3-carbohydrazide**.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US).[\[3\]](#)[\[9\]](#)
- Skin Protection: Wear impervious, flame-resistant clothing and chemical-resistant gloves (inspected prior to use).[\[3\]](#)[\[9\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator.[\[3\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1] [3] [9]
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Seek medical attention if irritation occurs.	[1] [2] [3]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, holding eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1] [3] [9]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.	[1] [3] [9]

Storage and Disposal

Proper storage and disposal are necessary to prevent accidents and environmental contamination.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[3\]](#)[\[9\]](#)
- Some sources recommend refrigeration (2-8°C).[\[1\]](#)[\[7\]](#)

- Keep away from incompatible materials such as strong oxidizing agents.[2][9]
- Store in an area accessible only to qualified or authorized personnel.

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][3]
- Do not let the product enter drains, as it is toxic to aquatic life.[1]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate the area. Avoid breathing dust or vapors. Ensure adequate ventilation. Wear appropriate personal protective equipment.[2][10]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2][10]
- Containment and Cleaning: Use dry clean-up procedures to avoid generating dust. Pick up and arrange disposal without creating dust. Sweep up and shovel into a suitable, closed container for disposal.[2][10]

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